

Application Notes and Protocols for Handling Perchloryl Fluoride (FCIO₄)

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Compound of Interest

Compound Name: Fluorine perchlorate

CAS No.: 10049-03-3

Cat. No.: B12752894

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For Researchers, Scientists, and Drug Development Professionals

WARNING: Perchloryl fluoride (FCIO₄) is a hazardous material that is toxic, a powerful oxidizer, and highly reactive.[1] It should only be handled by trained personnel in a controlled laboratory setting. A thorough understanding of the associated hazards and strict adherence to safety protocols are imperative.

Hazard Summary

Perchloryl fluoride is a colorless gas with a sweet odor.[2][3] It is nonflammable but will support combustion.[4][5] The primary routes of exposure are inhalation and skin contact.[4] It is classified as fatal if inhaled.[3][5]

Health Effects:

- **Inhalation:** Can cause irritation to the nose, throat, and lungs, leading to coughing and shortness of breath.[4] Higher exposures may result in pulmonary edema, a medical emergency.[4]

- Skin Contact: Can cause irritation and burns.[4] Direct contact with the liquid form can cause frostbite.[4][6]
- Eye Contact: Can cause irritation and burns.[4] Direct contact with the liquid can cause frostbite.[3][6]

Physical and Chemical Properties

Property	Value
CAS Number	7616-94-6
Molecular Formula	ClFO ₃
Molecular Weight	102.5 g/mol [2]
Boiling Point	-52°F (-46.7°C)[2]
Freezing Point	-234°F (-147.8°C)[2]
Vapor Pressure	10.5 atm at 21.1°C[2]
Vapor Density	3.64 (Air = 1)[2]
Solubility in Water	0.06 g/100 mL at 20°C[3]

Exposure Limits

Organization	TWA	STEL	IDLH
ACGIH (TLV)	3 ppm[5]	6 ppm[5]	-
NIOSH (REL)	-	-	100 ppm[2][4]
OSHA (PEL)	3 ppm	-	-

TWA: Time-Weighted Average STEL: Short-Term Exposure Limit IDLH: Immediately Dangerous to Life or Health

Handling and Storage Protocols

4.1 Engineering Controls:

- All work with perchloryl fluoride must be conducted in a properly functioning chemical fume hood.
- Use a continuous monitoring system with an audible alarm for leak detection.
- Ensure adequate ventilation to keep concentrations below exposure limits.[5]

4.2 Personal Protective Equipment (PPE):

- Respiratory Protection: For exposures over 3 ppm, a NIOSH-approved supplied-air respirator with a full facepiece operated in a pressure-demand or other positive-pressure mode is required.[4] For potential exposures above 100 ppm, a NIOSH-approved self-contained breathing apparatus (SCBA) with a full facepiece is necessary.[4]
- Hand Protection: Wear cold-insulating gloves.[5]
- Eye Protection: Chemical safety goggles and a face shield are mandatory.[5]
- Skin and Body Protection: Wear a lab coat, and consider a chemical-resistant apron and boots. For significant exposure risks, a full-body chemical-resistant suit may be required.

4.3 Storage:

- Store cylinders in a cool, dry, well-ventilated, fireproof area.[5]
- Protect cylinders from physical damage and secure them in an upright position.
- Store away from combustible materials, reducing agents, organic compounds, alcohols, amines, and finely divided metals.[4] Violent reactions can occur with these substances.[4]
- Perchloryl fluoride attacks some forms of plastic, rubber, and coatings; ensure storage containers and tubing are compatible.[5]

Experimental Protocols

5.1 General Handling Procedure:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly and the fume hood is functioning properly. Have emergency equipment, including a safety shower and eyewash station, readily accessible.
- **Cylinder Connection:** Secure the perchloryl fluoride cylinder. Use regulators and tubing specifically designed for corrosive gases.
- **Flow Control:** Slowly open the cylinder valve. Do not exceed the recommended flow rate for the specific experiment.
- **Reaction:** Conduct the experiment within the fume hood, with the sash at the lowest practical height.
- **Shutdown:** After the experiment, close the cylinder valve completely. Purge the lines with an inert gas (e.g., nitrogen or argon).
- **Disconnection:** Once the lines are purged and pressure is released, disconnect the apparatus.

Emergency Procedures

6.1 Spills and Leaks:

- **Evacuate:** Immediately evacuate all non-essential personnel from the area.[4]
- **Ventilate:** Increase ventilation to the area to disperse the gas.[4]
- **Stop the Flow:** If it can be done without risk, stop the flow of gas.[4]
- **Isolate:** Isolate the spill or leak area for at least 100 meters (330 feet) in all directions.[6]
- **Containment:** For a liquid leak, if possible, turn the leaking container so that gas escapes rather than liquid.[6] Do not direct water at the spill or source of the leak.[6]

6.2 Fire:

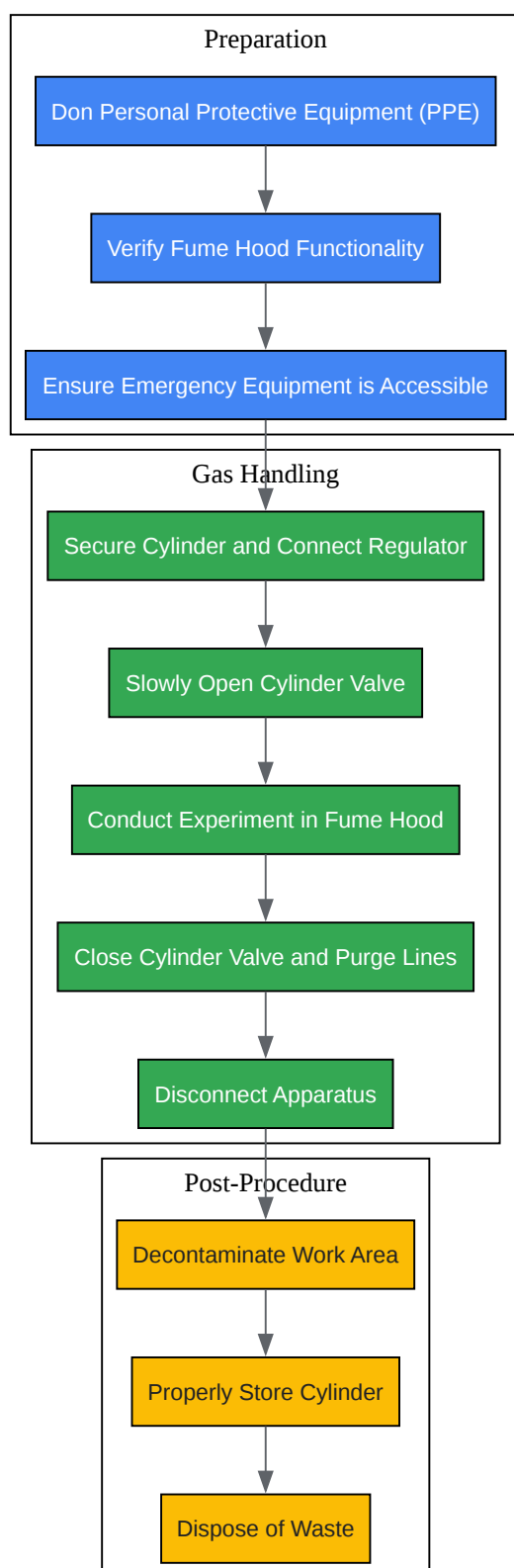
- Perchloryl fluoride is not flammable but is a strong oxidizer and will support combustion.[4][5]

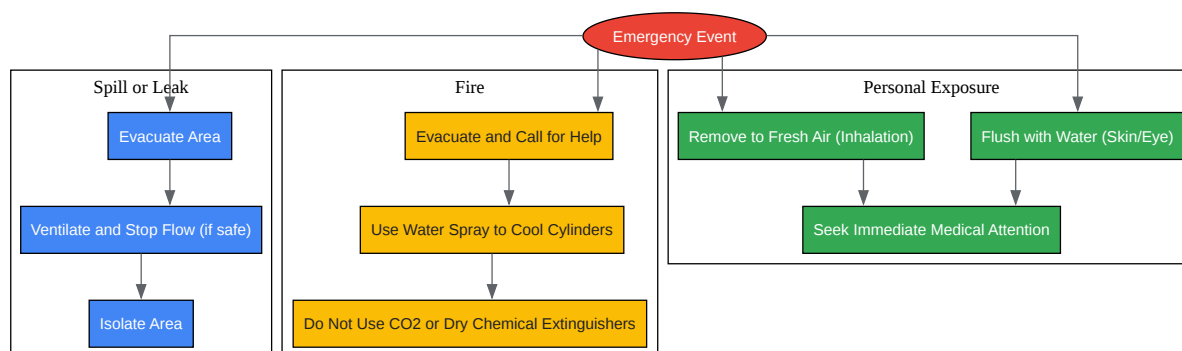
- In case of a fire involving perchloryl fluoride, do not use dry chemical, CO₂, or halon extinguishers.[4] Flood with water if necessary.[4]
- Use a water spray to keep fire-exposed containers cool to prevent them from rupturing.[4][5]
- Firefighters must wear full protective clothing and self-contained breathing apparatus.[5]

6.3 First Aid:

- Inhalation: Remove the person to fresh air.[5] If breathing has stopped, begin rescue breathing. Seek immediate medical attention.[4] Medical observation for 24 to 48 hours is recommended as pulmonary edema may be delayed.[4]
- Skin Contact: For liquid contact, treat for frostbite.[4] Do NOT rub the affected area.[6] Immediately wash the affected area with plenty of soap and water.[4] Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[6] Seek immediate medical attention.[3]
- Ingestion: Not a likely route of exposure for a gas.

Visualized Protocols





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